

Application Note: Quantification of Astragalin in Plasma by HPLC-MS/MS

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Compound of Interest

Compound Name: Astragalin

Cat. No.: B1665802

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Introduction

Astragalin (Kaempferol-3-O-glucoside) is a flavonoid found in various medicinal plants and has demonstrated a range of pharmacological activities. To support pharmacokinetic and toxicokinetic studies in drug development, a sensitive and reliable method for the quantification of **astragalin** in biological matrices is essential. This application note details a robust HPLC-MS/MS method for the determination of **astragalin** in plasma.

Method Summary

A sensitive and selective high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) method was developed and validated for the quantification of **astragalin** in plasma. The method involves a simple protein precipitation for sample preparation, followed by chromatographic separation on a C18 column and detection using a triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode. Quercetin is utilized as an internal standard (IS) to ensure accuracy and precision. The method is demonstrated to be suitable for pharmacokinetic studies.^{[1][2]}

Chromatographic and Mass Spectrometric Conditions

The following tables summarize the optimized parameters for the HPLC-MS/MS analysis of **astragalin**.

Table 1: HPLC Parameters

Parameter	Value
Column	ZORBAX SB-C18[1][2]
Mobile Phase	Methanol:Water (80:20, v/v) with 10 mmol/L Ammonium Acetate and 0.15% Formic Acid[1]
Flow Rate	0.3 mL/min
Column Temperature	30 °C
Injection Volume	10 µL

Table 2: Mass Spectrometry Parameters

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive or Negative
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transition (Astragalin)	m/z 449.1 → 287.1
MRM Transition (IS - Quercetin)	m/z 301.1 → 151.1
Drying Gas Temperature	350 °C
Nebulizer Pressure	35 psig
Capillary Voltage	3500 V

Method Validation Summary

The method was validated according to regulatory guidelines, and the key results are summarized below.

Table 3: Method Validation Parameters

Parameter	Result
Linearity Range	1.00 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.99
Lower Limit of Quantification (LLOQ)	1.00 ng/mL
Intra-day Precision (RSD%)	< 11.9%
Inter-day Precision (RSD%)	< 11.9%
Accuracy (RE%)	Within $\pm 15\%$
Extraction Recovery	> 87%
Matrix Effect	No significant matrix effect observed

Experimental Protocols

1. Standard and Quality Control (QC) Sample Preparation

- Stock Solutions: Prepare stock solutions of **astragalín** and quercetin (Internal Standard) in methanol at a concentration of 1 mg/mL.
- Working Standard Solutions: Serially dilute the **astragalín** stock solution with methanol to prepare working standard solutions for the calibration curve (e.g., 10, 20, 50, 100, 200, 500, 1000, and 2000 ng/mL).
- QC Samples: Prepare QC samples at low, medium, and high concentrations (e.g., 2, 200, and 800 ng/mL) from a separate stock solution.
- Internal Standard Working Solution: Dilute the quercetin stock solution with methanol to a final concentration of 100 ng/mL.

2. Plasma Sample Preparation (Protein Precipitation)

- Aliquot 100 μ L of plasma sample (blank, standard, or QC) into a 1.5 mL microcentrifuge tube.

- Add 20 μL of the internal standard working solution (100 ng/mL Quercetin) and vortex for 30 seconds.
- Add 800 μL of methanol to precipitate proteins.
- Vortex the mixture for 5 minutes.
- Centrifuge at 12,000 x g for 10 minutes.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40 °C.
- Reconstitute the residue in 150 μL of the mobile phase.
- Vortex for 1 minute and centrifuge at 12,000 x g for 5 minutes.
- Transfer the supernatant to an HPLC vial for analysis.

3. HPLC-MS/MS Analysis

- Set up the HPLC and mass spectrometer with the parameters listed in Tables 1 and 2.
- Equilibrate the column with the mobile phase for at least 30 minutes.
- Inject 10 μL of the prepared sample into the HPLC-MS/MS system.
- Acquire data in MRM mode for **astragalin** and the internal standard.

4. Data Analysis

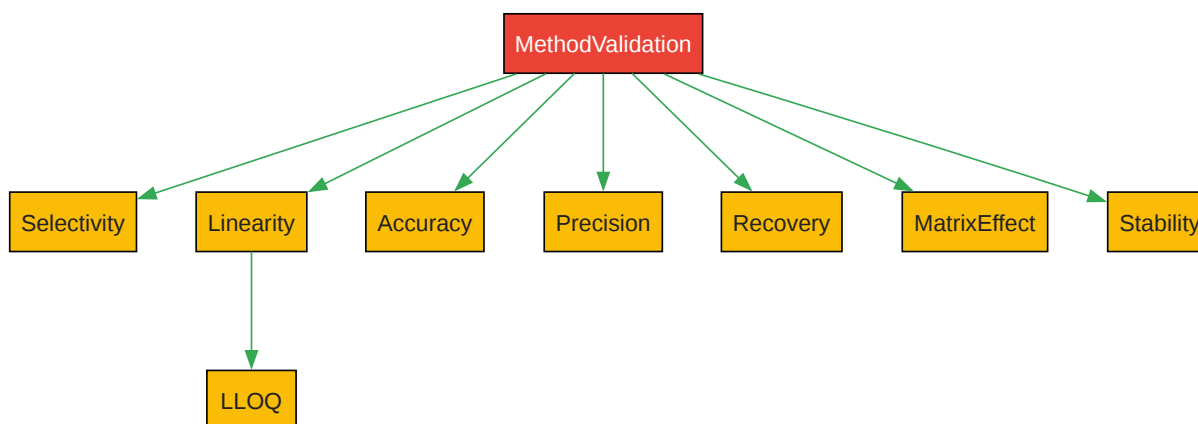
- Integrate the peak areas for **astragalin** and the internal standard.
- Calculate the peak area ratio of **astragalin** to the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards using a weighted ($1/x^2$) linear regression.
- Determine the concentration of **astragalin** in the QC and unknown samples from the calibration curve.

Visualizations



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Caption: Experimental workflow for the quantification of **Astragalin** in plasma.



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Caption: Logical relationship of key method validation parameters.

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References

- 1. [HPLC-MS/MS for determination of astragaloside in rat plasma and its pharmacokinetics] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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